

# In-Depth Technical Guide: Safety and Handling Precautions for Adamantane-d16

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Compound of Interest		
Compound Name:	Adamantane-d16	
Cat. No.:	B121117	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **Adamantane-d16**. The majority of available safety data is for the non-deuterated parent compound, Adamantane. Due to the nature of isotopic substitution, the chemical and toxicological properties of **Adamantane-d16** are expected to be nearly identical to those of Adamantane. However, this guide should be used as a supplementary resource to a formal risk assessment conducted by qualified personnel.

#### Introduction

Adamantane-d16 is a deuterated form of Adamantane, a rigid, cage-like hydrocarbon.[1] Its unique structure imparts high thermal stability and lipophilicity.[2] In pharmaceutical research, deuterated compounds like Adamantane-d16 are valuable tools in metabolic studies, mechanistic investigations, and as internal standards in analytical methods.[3] Understanding the safety and handling of this compound is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

## **Hazard Identification and Classification**

Adamantane is generally considered to have low acute toxicity. However, as with any chemical, it is essential to handle it with appropriate care.

**GHS Hazard Statements:** 



- H402: Harmful to aquatic life.
- H413: May cause long-lasting harmful effects to aquatic life.

**Precautionary Statements:** 

- P273: Avoid release to the environment.
- P501: Dispose of contents/container to an approved waste disposal plant.

# **Physical and Chemical Properties**

The following table summarizes the key physical and chemical properties of Adamantane. The properties of **Adamantane-d16** are expected to be very similar, with a slight increase in molecular weight.

Property	Value	Reference
Molecular Formula	C10D16	
Molecular Weight	152.33 g/mol	
Appearance	White to off-white crystalline solid/powder	
Odor	Camphor-like	_
Melting Point	209-212 °C (sublimes)	
Boiling Point	Sublimes	
Density	1.07 g/cm <sup>3</sup>	
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Readily soluble in nonpolar organic solvents	_
log Pow (Octanol/Water Partition Coefficient)	4.24 at 25 °C	_



# **Toxicological Information**

The toxicological data for Adamantane indicates low acute toxicity.

Endpoint	Value	Species	Reference
LD50 (Oral)	> 10,000 mg/kg	Rat	
Skin Corrosion/Irritation	Not classified as a skin irritant		
Serious Eye Damage/Irritation	Causes serious eye irritation (slight irritation in rabbits)		
Carcinogenicity	Not classified as a carcinogen by IARC, OSHA, NTP, or ACGIH	_	

# **Experimental Protocols**

While specific safety assessment protocols for **Adamantane-d16** are not available, the following general methodologies are standard for assessing the safety of solid chemical compounds in a research setting.

Protocol 1: Determination of Acute Oral Toxicity (LD50)

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.
- Test System: Typically, Sprague-Dawley rats are used, with an equal number of males and females.
- Procedure:
  - Animals are fasted overnight prior to dosing.
  - The test substance is administered by gavage in a suitable vehicle.



- A range of doses is administered to different groups of animals.
- Animals are observed for signs of toxicity and mortality for a period of 14 days.
- A full necropsy is performed on all animals.
- Data Analysis: The LD50 is calculated using appropriate statistical methods, such as the probit method.

#### Protocol 2: Assessment of Skin Irritation

- Objective: To determine the potential of a substance to cause skin irritation.
- Test System: Albino rabbits are typically used.
- Procedure:
  - A small area of the animal's back is clipped free of fur.
  - A measured amount of the test substance is applied to the skin and covered with a gauze patch.
  - The patch is removed after a set period (e.g., 4 hours).
  - The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- Data Analysis: The severity of the skin reaction is scored, and the substance is classified based on the scoring criteria.

# **Exposure Controls and Personal Protection**

To minimize exposure to **Adamantane-d16**, the following controls should be implemented.



Control	Recommendation	Reference
Engineering Controls	Work in a well-ventilated area. A laboratory fume hood or other local exhaust ventilation is recommended, especially when handling powders to avoid dust generation.	
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	
Skin Protection	Wear impervious gloves (e.g., nitrile rubber with a thickness >0.11 mm). A lab coat or other protective clothing should be worn.	
Respiratory Protection	If dust is generated and exposure limits may be exceeded, use a NIOSH-approved particulate respirator (e.g., N95).	
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas. Remove contaminated clothing before entering eating areas.	

# **Handling and Storage**

- Handling: Avoid inhalation of dust. Prevent contact with skin and eyes. Take precautionary measures against static discharge.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Store at room temperature. Incompatible with strong oxidizing agents.



### **Accidental Release Measures**

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE) as described in Section 6.0. Avoid breathing dust.
- Environmental Precautions: Prevent the product from entering drains, water courses, or the ground.
- Containment and Cleanup:
  - For dry spills, sweep up or vacuum the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
  - Clean the affected area thoroughly.

## **Disposal Considerations**

Dispose of waste material in accordance with local, state, and federal regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

# Visualizations Chemical Handling Workflow



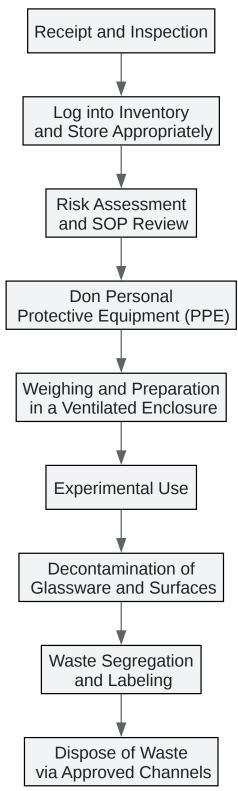


Figure 1: General Workflow for Handling Adamantane-d16

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Figure 1: General Workflow for Handling Adamantane-d16



## **Hazard-Precaution Relationship**

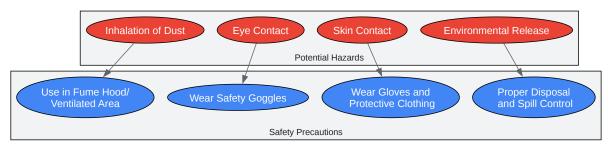


Figure 2: Logical Relationship of Hazards and Precautions

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Figure 2: Logical Relationship of Hazards and Precautions

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#### References

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